

# Proper Disposal of D149 Dye: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: D149 Dye

Cat. No.: B14798972

[Get Quote](#)

Researchers and scientists handling **D149 dye** must adhere to stringent disposal procedures to ensure laboratory safety and environmental protection. This guide provides essential information on the proper disposal of **D149 dye**, a metal-free organic sensitizer commonly used in dye-sensitized solar cells.

## Key Properties of D149 Dye

Understanding the characteristics of **D149 dye** is the first step toward safe handling and disposal. The following table summarizes its key quantitative data.

| Property                        | Value                      | Source              |
|---------------------------------|----------------------------|---------------------|
| Molecular Formula               | C42H35N3O4S3               | <a href="#">[1]</a> |
| Molecular Weight                | 741.94 g/mol               | <a href="#">[1]</a> |
| Appearance                      | Light brown to black solid | <a href="#">[1]</a> |
| Storage Class                   | 11 - Combustible Solids    | <a href="#">[2]</a> |
| Water Solubility                | < 0.1 mg/mL (insoluble)    | <a href="#">[1]</a> |
| German Water Hazard Class (WGK) | 3 (severe hazard to water) | <a href="#">[2]</a> |

## Experimental Protocol for Disposal

Important Note: This protocol provides general guidance. Always consult your institution's Environmental Health & Safety (EHS) department and adhere to local, state, and federal regulations for chemical waste disposal.

#### 1. Personal Protective Equipment (PPE):

- Wear standard laboratory PPE, including safety glasses with side shields, a lab coat, and nitrile gloves.

#### 2. Waste Segregation and Collection:

- Solid Waste: Collect any solid **D149 dye**, contaminated materials (e.g., weighing paper, gloves, paper towels), and empty containers in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Collect solutions containing **D149 dye** in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's EHS guidelines. Given its insolubility in water, avoid aqueous disposal.<sup>[1]</sup>
- Labeling: Label waste containers with "Hazardous Waste," the full chemical name ("**D149 Dye**"), and the primary hazards (e.g., "Combustible Solid," "Marine Pollutant").

#### 3. Treatment of Unexhausted Dye Baths (if applicable):

- For unexhausted dye solutions, treatment to precipitate the dye may be an option prior to collection. A common method for organic dyes involves using flocculants or coagulants to cause the dye to bind and settle. The resulting sludge can then be disposed of as solid waste, and the clarified liquid should be collected as hazardous liquid waste. Consult your EHS department for approved procedures.

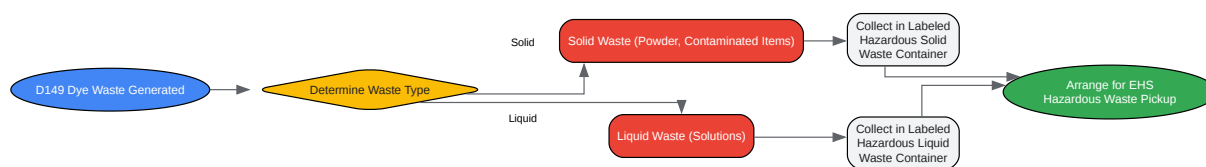
#### 4. Final Disposal:

- Arrange for the pickup and disposal of the hazardous waste containers through your institution's EHS department or a licensed hazardous waste disposal company.

- Never dispose of **D149 dye** down the drain or in regular trash.[3] Its high water hazard class indicates a significant risk to aquatic environments.[2][4]

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **D149 dye** waste.



[Click to download full resolution via product page](#)

### D149 Dye Disposal Workflow

By following these procedures, researchers can minimize risks and ensure the safe and environmentally responsible disposal of **D149 dye**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. D149 Dye 98 HPLC 786643-20-7 [sigmaaldrich.com]
- 3. dcfinechemicals.com [dcfinechemicals.com]
- 4. images.fibre2fashion.com [images.fibre2fashion.com]

- To cite this document: BenchChem. [Proper Disposal of D149 Dye: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14798972#d149-dye-proper-disposal-procedures\]](https://www.benchchem.com/product/b14798972#d149-dye-proper-disposal-procedures)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)